

Personal protective equipment for handling 3-Methylpyridazine

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Compound of Interest

Compound Name: 3-Methylpyridazine

Cat. No.: B156695

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Essential Safety and Handling Guide for 3-Methylpyridazine

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for the handling and disposal of **3-Methylpyridazine** (CAS No. 1632-76-4), ensuring operational integrity and personnel safety.

Hazard Identification and Personal Protective Equipment (PPE)

3-Methylpyridazine is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is also a combustible liquid.[\[1\]](#)[\[2\]](#)[\[4\]](#) Adherence to proper personal protective equipment (PPE) guidelines is mandatory to minimize exposure risk.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or face shield.[1][3][5]	To prevent eye contact which can cause serious irritation.[1][2][3][4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[1][3][5]	To prevent skin contact which can cause irritation.[1][2][3][4]
Respiratory Protection	Type ABEK (EN14387) respirator filter or N95 (US) dust mask where vapor or dust is generated.[1][2]	To prevent respiratory tract irritation from inhalation of vapors or mists.[1][2][3][4]
Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	To minimize skin exposure.
	[3]	

Quantitative Safety Data

Parameter	Value
CAS Number	1632-76-4[1][6][7]
Molecular Formula	C5H6N2[1][6][7]
Molecular Weight	94.11 g/mol [1][6]
Flash Point	88 °C (190.4 °F) - closed cup[1][2]
Boiling Point	214 °C[1][2]
Density	1.031 g/mL at 25 °C[1][2]

Operational Plan for Handling 3-Methylpyridazine

A systematic approach to handling **3-Methylpyridazine** is crucial for safety and experimental accuracy.

Step 1: Preparation

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Ventilation: Ensure work is performed in a well-ventilated area, preferably within a chemical fume hood.[3][4]
- PPE Inspection: Inspect all PPE for integrity before use.
- Emergency Equipment: Confirm the location and functionality of the nearest safety shower, eyewash station, and fire extinguisher.
- Spill Kit: Have a spill kit readily available that is appropriate for combustible liquids.

Step 2: Handling Procedure

- Grounding: When transferring from a larger container, ground and bond the container and receiving equipment to prevent static discharge.[6]
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[3] Do not inhale vapors or mists.[3]
- Ignition Sources: Keep away from open flames, sparks, and hot surfaces.[3][4][6]
- Storage: Keep the container tightly closed in a dry and well-ventilated place when not in use. [3][4]

Step 3: Post-Handling and Cleanup

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.[4][5][8]
- Clothing: Remove any contaminated clothing promptly and wash it before reuse.[4][5]
- Work Area: Clean the work area thoroughly after completion of the task.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[3] [4]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[3][4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3][4] Remove contact lenses if present and easy to do. Continue rinsing.[3][4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[3]

Disposal Plan

Proper disposal of **3-Methylpyridazine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Collection

- Collect waste **3-Methylpyridazine** and any contaminated materials (e.g., absorbent pads, gloves) in a clearly labeled, sealed, and compatible waste container.

Step 2: Storage of Waste

- Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials.

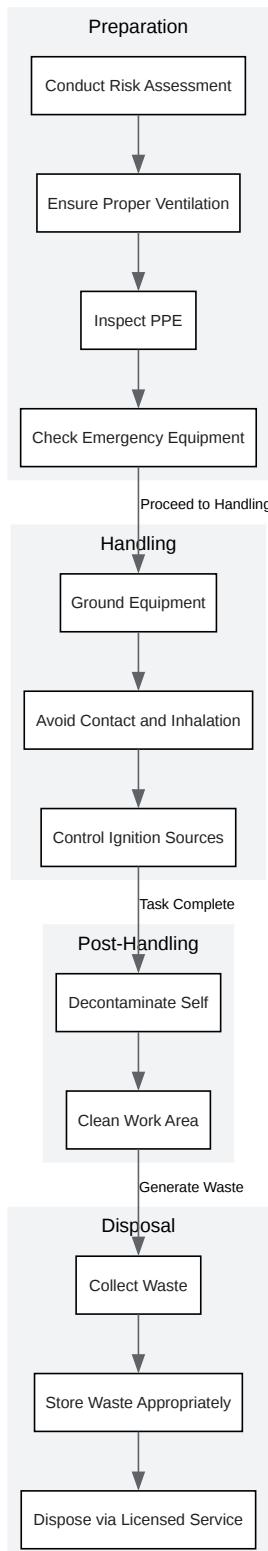
Step 3: Disposal Procedure

- Dispose of the chemical waste through a licensed professional waste disposal service.[3]
- Follow all local, state, and federal regulations for hazardous waste disposal.[4][5]

- Do not dispose of the material down the drain.[\[3\]](#)

Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of 3-Methylpyridazine



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Caption: Logical workflow for the safe handling and disposal of **3-Methylpyridazine**.

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